

# A Comprehensive Technical Guide to the Safe Handling of 2,6-Difluorotoluene

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## Compound of Interest

Compound Name: 2,6-Difluorotoluene

Cat. No.: B1296929

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **2,6-Difluorotoluene**, a versatile aromatic compound utilized in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.<sup>[1]</sup> Its unique fluorinated structure enhances reactivity and stability, making it a valuable intermediate in drug development and chemical synthesis.<sup>[1]</sup> Adherence to strict safety protocols is paramount when working with this chemical to mitigate potential hazards.

## Hazard Identification and Classification

**2,6-Difluorotoluene** is classified as a highly flammable liquid and vapor.<sup>[2][3][4]</sup> It is crucial to be aware of its hazard classifications to ensure appropriate handling and storage.

Hazard Classification	Category	Hazard Statement
Flammable liquids	Category 2	H225: Highly flammable liquid and vapour[3][4][5]
Skin irritation	Category 2	Causes skin irritation[6]
Eye irritation	Category 2A	Causes serious eye irritation[6]
Specific target organ toxicity – single exposure	Category 3	May cause respiratory irritation[3][6]
Hazardous to the aquatic environment, acute hazard	Category 3	H402: Harmful to aquatic life[3]

Signal Word: Danger[2][3]

## Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **2,6-Difluorotoluene** is essential for its safe handling and use in experimental settings.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>6</sub> F <sub>2</sub>	[1][7]
Molecular Weight	128.12 g/mol	[1][7]
Appearance	Colorless to light yellow clear liquid	[1]
Boiling Point	112 °C at 740 mmHg	[1][7]
Melting Point	-49 °C	[8]
Flash Point	9 °C / 48.2 °F (closed cup)	[2]
Density	1.129 g/mL at 25 °C	[7]
Refractive Index	n <sub>20/D</sub> 1.453	[7]
Solubility	Soluble in organic solvents such as ethanol, ether, and chloroform; insoluble in water.	[8]
Vapor Density	4.42	[2]

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risk of exposure and accidents.

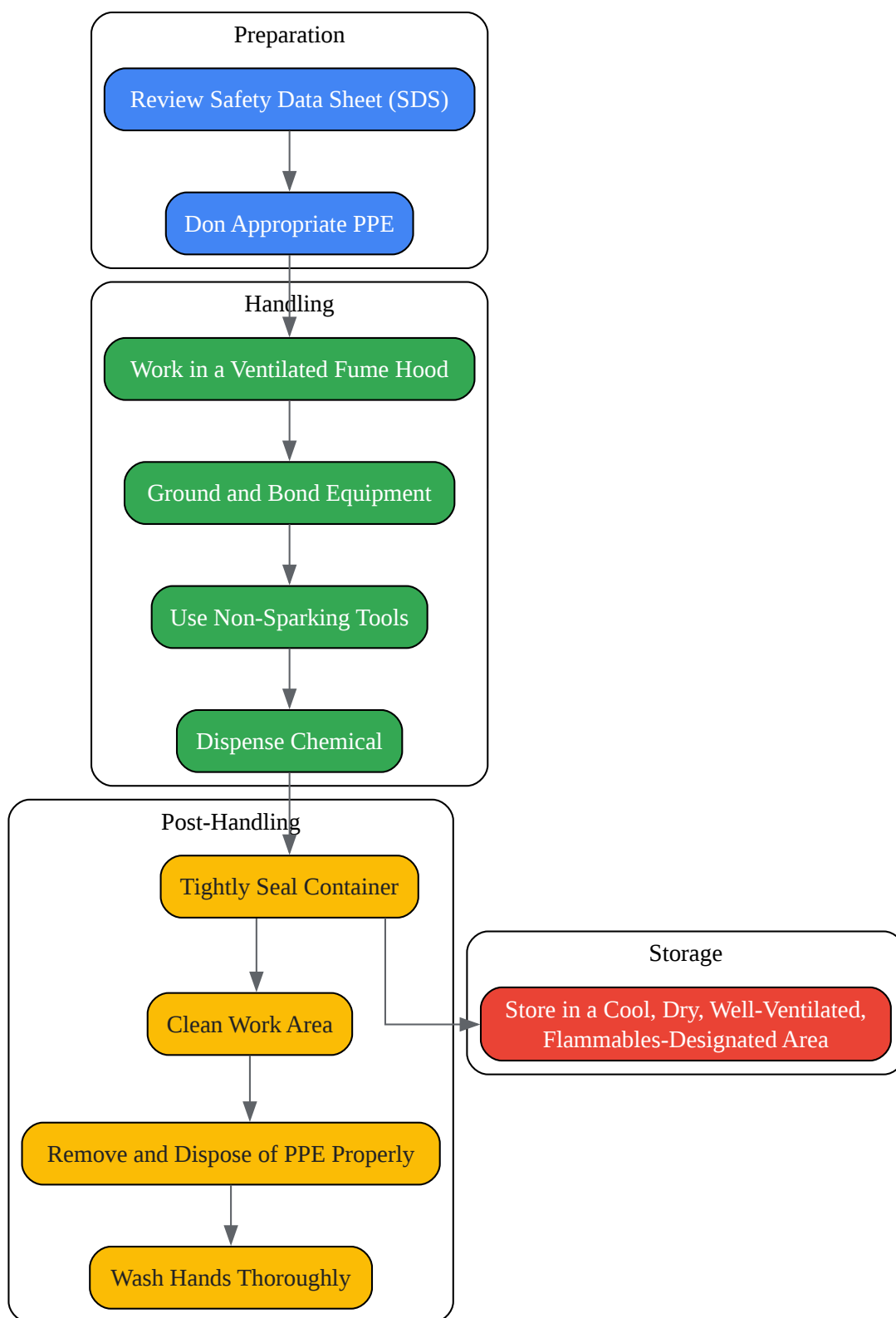
### Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[9]
- Keep away from heat, sparks, open flames, and other ignition sources. No smoking.[2][3][4]
- Use only non-sparking tools and explosion-proof equipment.[2][3][4]
- Take precautionary measures against static discharge. Ground and bond containers and receiving equipment.[2][3][4]

- Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[\[2\]](#)[\[3\]](#)
- Avoid breathing vapors or mists.[\[3\]](#)
- Do not ingest. If swallowed, seek immediate medical assistance.[\[2\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)[\[3\]](#)
- Keep in a designated flammables area.[\[2\]](#)
- Store locked up.[\[3\]](#)
- Keep away from oxidizing agents.[\[2\]](#)



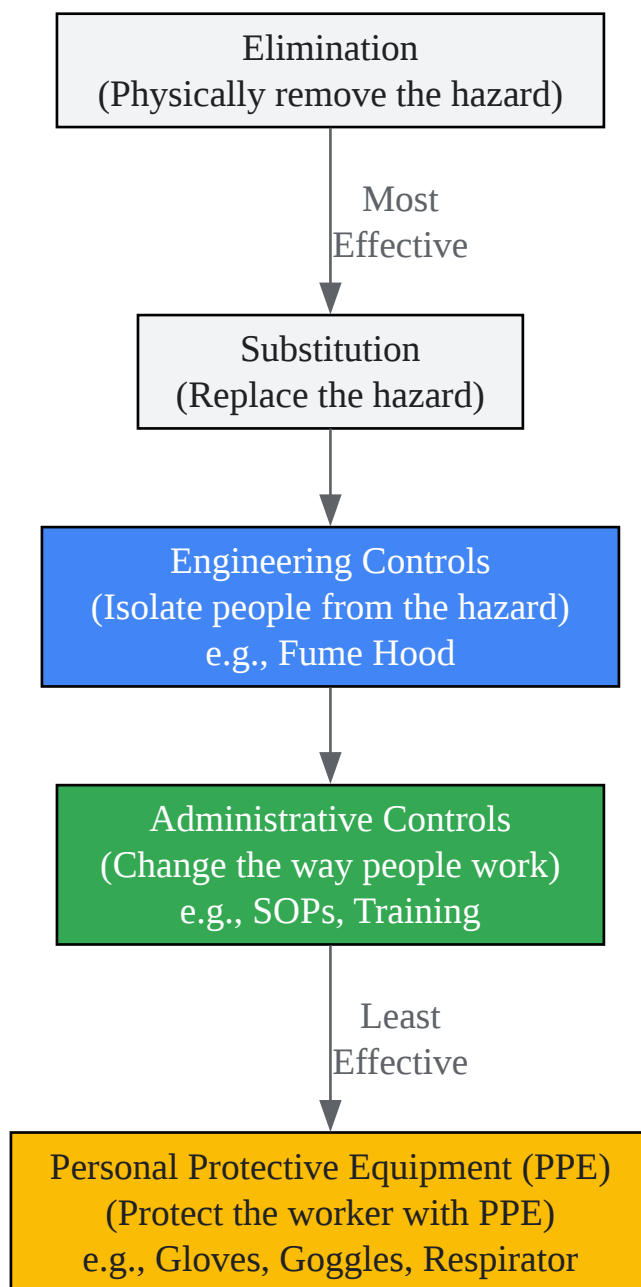
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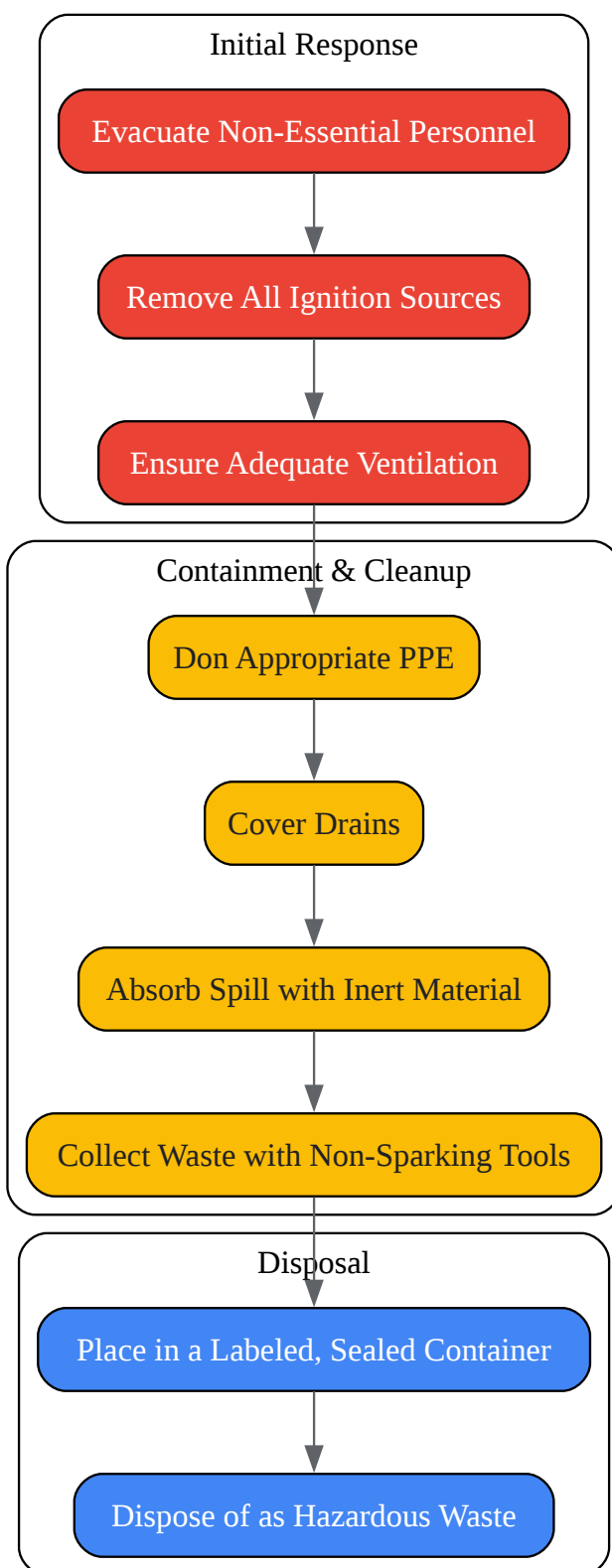
**Caption:** A general workflow for the safe handling of **2,6-Difluorotoluene**.

## Personal Protective Equipment (PPE)

The use of appropriate PPE is essential to prevent skin, eye, and respiratory exposure.

- Eye/Face Protection: Wear chemical safety goggles or a face shield where splashing is possible.[\[2\]](#)[\[10\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[2\]](#) Flame-retardant antistatic protective clothing is recommended.[\[3\]](#)
- Respiratory Protection: In case of insufficient ventilation, wear a suitable respiratory protective device. A dust mask type N95 (US) may be appropriate in some situations.[\[11\]](#) For situations with a potential for high vapor concentrations, a self-contained breathing apparatus (SCBA) should be used.[\[2\]](#)





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